

Technical Guide: Structure Elucidation of N2-Cyclopentylpyridine-2,3-diamine

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Compound of Interest

Compound Name: N2-Cyclopentylpyridine-2,3-diamine
CAS No.: 951523-75-4
Cat. No.: B1321144

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This technical guide has been compiled from publicly available scientific literature and chemical databases. As of the date of this document, a dedicated, peer-reviewed publication detailing the comprehensive structure elucidation of **N2-Cyclopentylpyridine-2,3-diamine** is not available. The experimental data and protocols presented herein are based on established methodologies for analogous compounds and predictive models. This guide is intended to serve as a practical framework for the synthesis and structural characterization of this compound.

Introduction

N2-Cyclopentylpyridine-2,3-diamine is a heterocyclic amine belonging to the class of substituted diaminopyridines. Compounds within this family are of significant interest in medicinal chemistry due to their potential as scaffolds for the development of novel therapeutic agents. The strategic placement of amino groups on the pyridine ring, coupled with N-alkylation, provides a versatile platform for creating molecules with diverse biological activities.

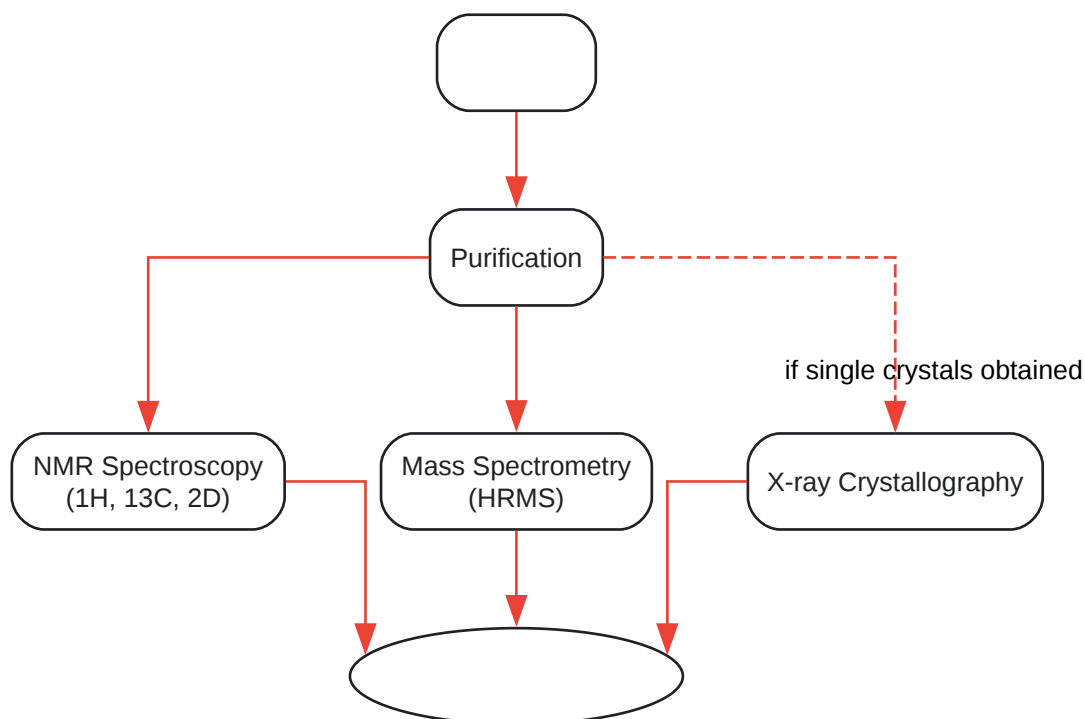
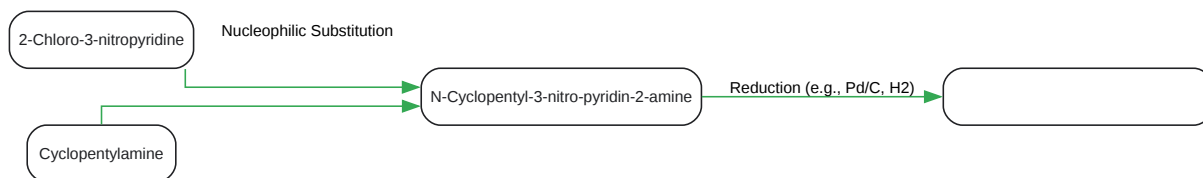
The precise determination of the three-dimensional structure of such compounds is a critical step in understanding their structure-activity relationships (SAR) and mechanism of action.

This guide provides a comprehensive overview of the methodologies and expected data for the complete structure elucidation of **N2-Cyclopentylpyridine-2,3-diamine**, covering its synthesis, and characterization by Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and X-ray Crystallography.

Synthesis of N2-Cyclopentylpyridine-2,3-diamine

A plausible synthetic route for **N2-Cyclopentylpyridine-2,3-diamine** involves the nucleophilic substitution of a halogenated pyridine precursor with cyclopentylamine. A general and established method for the synthesis of N2-substituted-2,3-diaminopyridines provides a strong basis for this proposed synthesis^[1].

Proposed Synthetic Pathway:



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References

- 1. A new route to N2- and N3-substituted-2,3-diaminopyridines. Synthesis of 1- and 3-alkoxycarbonyl-v-triazolo[4,5-b]pyridines | Semantic Scholar [semanticscholar.org]
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